

Essential Safety and Operational Guide for Handling 3,5-Dibromopyridine

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Compound of Interest

Compound Name: 3,5-Dibromopyridine

Cat. No.: B018299

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This guide provides immediate and essential safety protocols, personal protective equipment (PPE) recommendations, and logistical procedures for the safe handling and disposal of **3,5-Dibromopyridine** in a laboratory setting. It is intended for researchers, scientists, and drug development professionals to foster a culture of safety and ensure the well-being of all personnel.

Hazard Identification and Classification

3,5-Dibromopyridine is classified as a hazardous substance. According to the Global Harmonized System (GHS), it presents the following hazards:

- Skin Corrosion/Irritation (Category 2): Causes skin irritation.[\[1\]](#)[\[2\]](#)[\[3\]](#)
- Serious Eye Damage/Eye Irritation (Category 2A): Causes serious eye irritation.[\[1\]](#)[\[2\]](#)[\[3\]](#)
- Acute Toxicity (Oral, Dermal, Inhalation - Category 4): Harmful if swallowed, in contact with skin, or if inhaled.[\[2\]](#)[\[3\]](#)
- Specific target organ toxicity (single exposure) (Category 3): May cause respiratory irritation.[\[2\]](#)[\[3\]](#)

Personal Protective Equipment (PPE)

Adherence to proper PPE is the first line of defense against chemical exposure. The following table outlines the minimum required PPE for handling **3,5-Dibromopyridine**.

PPE Category	Item	Specification
Eye and Face Protection	Safety Goggles	Chemical splash goggles that meet EN 166 (EU) or ANSI Z87.1 (US) standards are mandatory. ^[2] A face shield should be used when there is a risk of splashing.
Hand Protection	Gloves	Wear appropriate protective gloves, such as nitrile or neoprene, to prevent skin exposure. ^[4] Inspect gloves for any damage before use.
Body Protection	Lab Coat/Protective Clothing	A standard lab coat should be worn. For procedures with a higher risk of splashing, consider a chemically resistant apron or coveralls.
Respiratory Protection	Respirator	A NIOSH/MSHA or European Standard EN 149 approved respirator, such as a dust mask type N95 (US), should be used if ventilation is inadequate or if dust is generated. ^[3]

Quantitative Safety and Physical Data

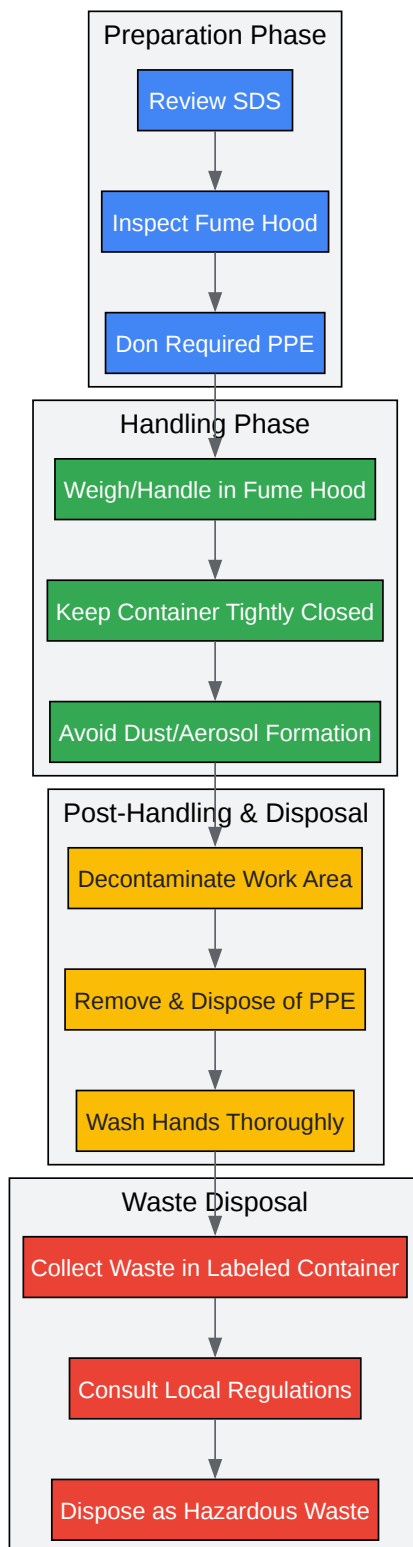
Property	Value
Molecular Formula	C5H3Br2N
Molecular Weight	236.89 g/mol [1]
Appearance	White solid[4]
Melting Point	110-115 °C
Boiling Point	Not available
Flash Point	> 115 °C (> 239 °F)[4]
Solubility	Not available

Operational and Disposal Plans

A systematic approach to handling and disposal is crucial for minimizing risks. The following procedural steps provide a clear workflow for safe laboratory operations involving **3,5-Dibromopyridine**.

Experimental Workflow Diagram

Safe Handling and Disposal Workflow for 3,5-Dibromopyridine

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